

Application Note: High-Sensitivity Immunofluorescence Staining Protocol Using ATTO 590 Biotin

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Compound of Interest

Compound Name: ATTO 590 biotin

Cat. No.: B12386210

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Immunofluorescence (IF) is a cornerstone technique for visualizing the spatial distribution of specific target molecules within cells and tissues. The method relies on the high specificity of antibodies to detect antigens of interest, coupled with the sensitivity of fluorescent microscopy. For targets with low expression levels, signal amplification is crucial. The biotin-streptavidin system is a powerful and widely used method for signal enhancement due to the extraordinarily high affinity between biotin (Vitamin B7) and streptavidin.^{[1][2]}

This protocol details the use of ATTO 590, a bright and highly photostable rhodamine-based fluorescent dye, in conjunction with the biotin-streptavidin system.^{[3][4][5][6]} ATTO 590's strong absorption, high fluorescence quantum yield, and excellent photostability make it an ideal choice for demanding applications such as confocal microscopy and single-molecule detection.^{[5][6]} This application note provides a step-by-step guide for indirect immunofluorescence, leveraging the signal amplification of a biotinylated secondary antibody and streptavidin-ATTO 590 conjugate.

Quantitative Data: Properties of ATTO 590

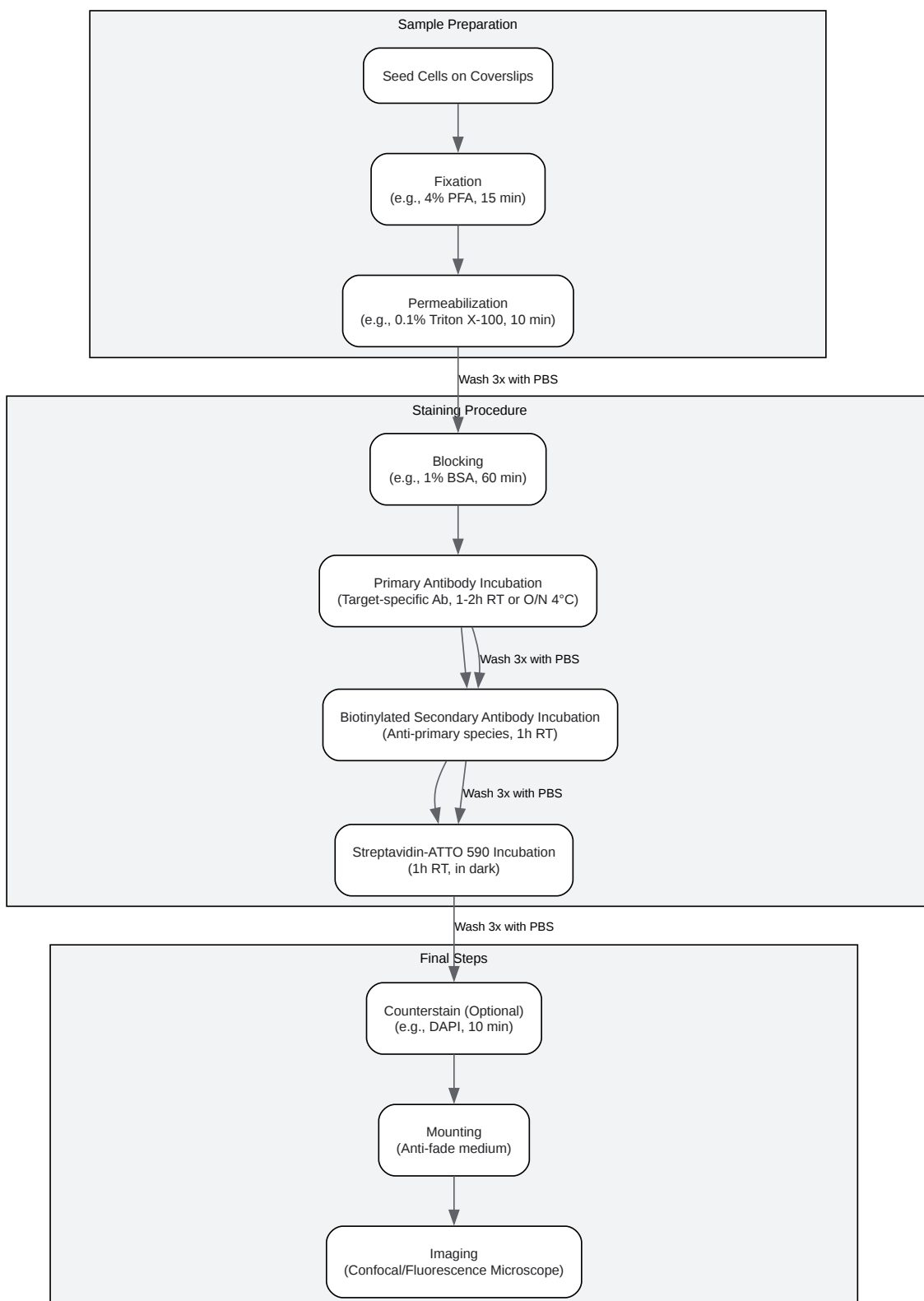
The selection of a fluorophore is critical for successful immunofluorescence. ATTO 590 offers superior photophysical properties, making it a robust choice for high-resolution imaging.^{[3][4][5]}

Property	Value	Reference
Excitation Maximum (λ_{ex})	593-594 nm	[3][4]
Emission Maximum (λ_{em})	622-624 nm	[3][4][7]
Molar Extinction Coefficient (ϵ)	120,000 M ⁻¹ cm ⁻¹	[3][4][8]
Fluorescence Quantum Yield (Φ)	0.80	[4][7]
Fluorescence Lifetime (τ)	3.7 ns	[4][8]
Spectrally Similar Dyes	Alexa Fluor 594, DyLight 594, Texas Red	[9]

Visualized Workflows

Experimental Workflow Diagram

The following diagram outlines the key steps of the indirect immunofluorescence protocol using a biotin-streptavidin amplification system.

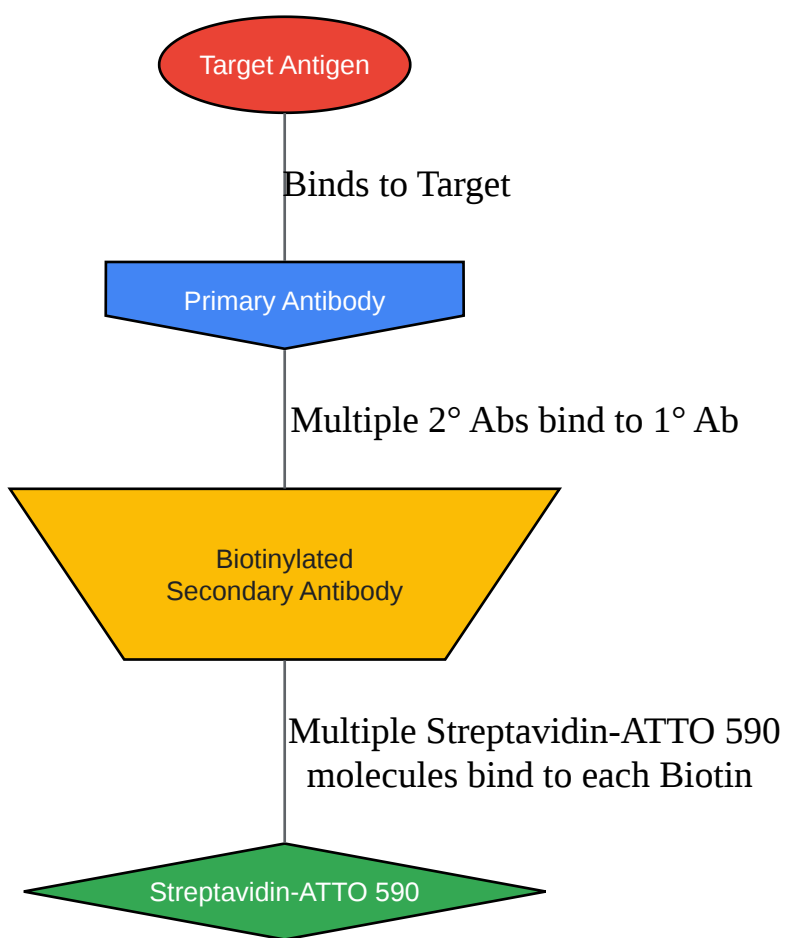


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Caption: General workflow for indirect immunofluorescence with biotin-streptavidin signal amplification.

Signal Amplification Principle

This diagram illustrates how the multi-layered approach of indirect biotin-based detection amplifies the fluorescent signal at the site of the target antigen.



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